

The Solubility of Calcium Iodate in Water: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Calcium iodate

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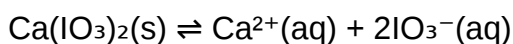
Abstract

This technical guide provides a comprehensive overview of the solubility of **calcium iodate** ($\text{Ca}(\text{IO}_3)_2$) in water at various temperatures. Aimed at researchers, scientists, and professionals in drug development, this document consolidates quantitative solubility data, details a robust experimental protocol for its determination, and illustrates key processes through clear diagrams. Understanding the temperature-dependent solubility of **calcium iodate** is crucial for its application in various scientific and industrial fields, including its use as an iodine supplement and in chemical synthesis.

Introduction

Calcium iodate, an inorganic salt, is a significant source of iodine.[1] Its solubility in water is a critical parameter that dictates its bioavailability and utility in various applications. The dissolution of **calcium iodate** in water is an equilibrium process, and its extent is influenced by several factors, most notably temperature. Generally, the solubility of **calcium iodate** increases with a rise in temperature.[2] This guide serves as a practical resource for laboratory professionals, offering precise data and methodologies for the accurate determination and understanding of **calcium iodate**'s solubility characteristics.

The dissolution of **calcium iodate** in water can be represented by the following equilibrium reaction:



The equilibrium constant for this process is the solubility product constant (K_{sp}), expressed as:

$$K_{sp} = [\text{Ca}^{2+}][\text{IO}_3^-]^2$$

This guide will delve into the quantitative aspects of this equilibrium at different temperatures and provide a detailed procedure for its experimental verification.

Quantitative Solubility Data

The solubility of **calcium iodate** in water exhibits a clear positive correlation with temperature. The data compiled from various sources is presented in Table 1.

Temperature (°C)	Solubility (g / 100 mL of H ₂ O)
0	0.09[1][3]
20	0.24[3][4]
30	0.38[4]
40	0.52[4]
60	0.65[4]
80	0.66[4]
90	0.67[3][4]

Experimental Protocol for Determining Calcium Iodate Solubility

The determination of **calcium iodate** solubility is commonly achieved through the iodometric titration of a saturated solution. This method involves the quantification of the iodate ion (IO_3^-) concentration, from which the solubility can be calculated. The following protocol is a synthesized procedure based on established laboratory methods.[2][5][6]

Materials and Reagents

- **Calcium iodate** ($\text{Ca}(\text{IO}_3)_2$)

- Potassium iodide (KI), solid
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.05 M)
- Hydrochloric acid (HCl), 1 M
- Starch indicator solution, 0.5%
- Deionized water
- Thermostatic water bath
- Magnetic stirrer and stir bars
- Burette, 50 mL
- Pipettes, 10 mL and 25 mL
- Erlenmeyer flasks, 250 mL
- Volumetric flasks
- Filter paper and funnel
- Analytical balance

Preparation of Saturated Calcium Iodate Solution

- Add an excess amount of solid **calcium iodate** to a known volume of deionized water in an Erlenmeyer flask.
- Place the flask in a thermostatic water bath set to the desired temperature.
- Stir the solution vigorously using a magnetic stirrer for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.

- Carefully filter the supernatant through a filter paper to remove any solid particles, collecting the clear saturated solution. It is crucial to maintain the temperature of the solution during filtration.

Titration Procedure

- Pipette a precise volume (e.g., 10.00 mL) of the clear, saturated **calcium iodate** solution into a 250 mL Erlenmeyer flask.[2]
- Add approximately 25 mL of deionized water.
- Add about 1-2 grams of solid potassium iodide (KI) to the flask and swirl to dissolve.[5]
- Add 10 mL of 1 M hydrochloric acid (HCl) to the solution. The solution will turn a yellow-brown color due to the formation of iodine (I₂).[5]
 - Reaction: $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- Immediately begin titrating with the standardized sodium thiosulfate (Na₂S₂O₃) solution from a burette until the yellow-brown color of the iodine fades to a pale yellow.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration dropwise with constant swirling until the blue-black color disappears, indicating the endpoint.
 - Reaction: $\text{I}_2(\text{aq}) + 2\text{S}_2\text{O}_3^{2-}(\text{aq}) \rightarrow 2\text{I}^-(\text{aq}) + \text{S}_4\text{O}_6^{2-}(\text{aq})$
- Record the volume of Na₂S₂O₃ solution used.
- Repeat the titration at least two more times for each temperature point to ensure accuracy.

Calculation of Solubility

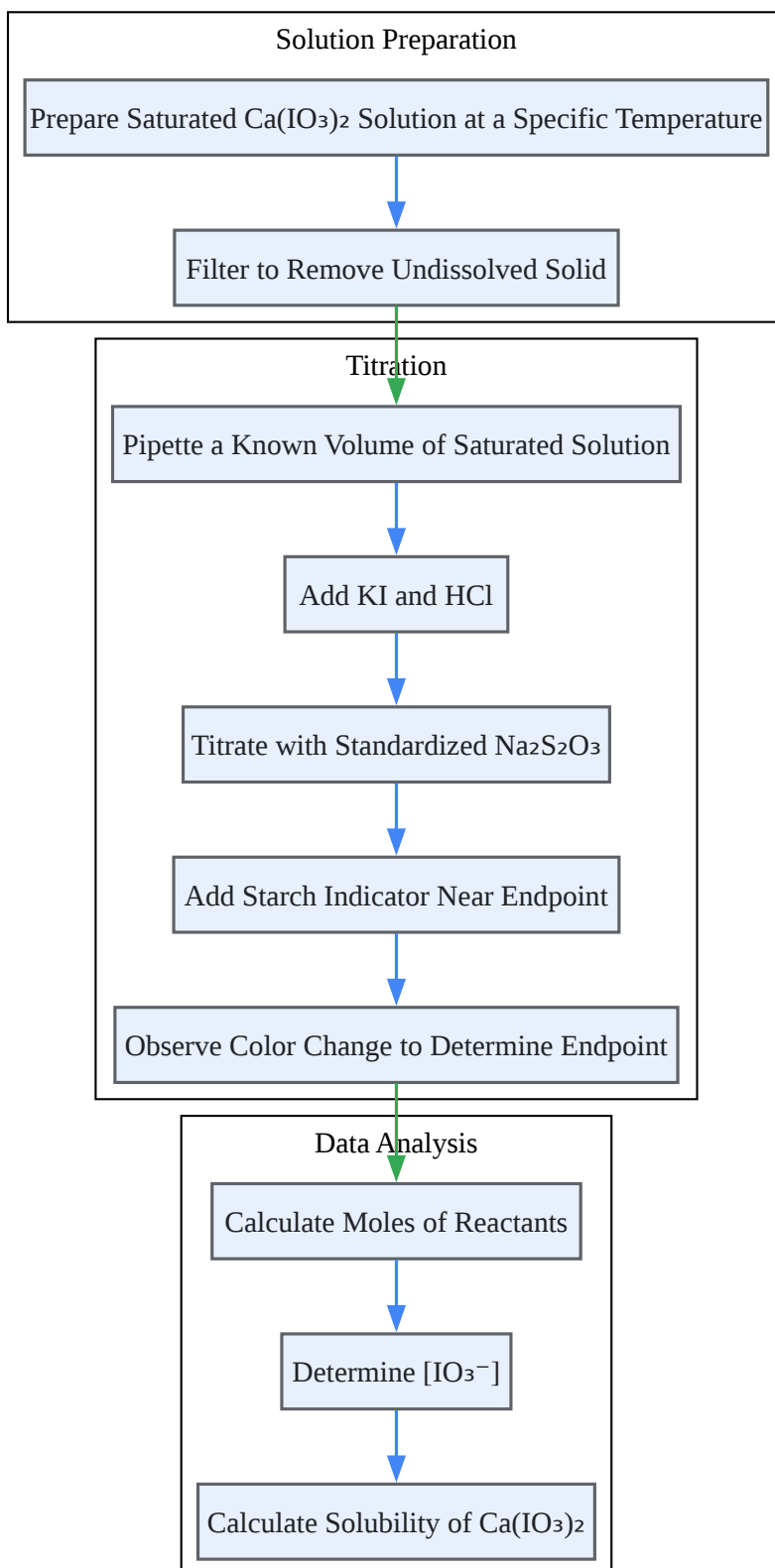
- Calculate the moles of sodium thiosulfate used in the titration.
- From the stoichiometry of the reactions, determine the moles of iodate ions present in the titrated sample.

- Calculate the molar concentration of iodate ions in the saturated solution.
- Based on the dissolution equilibrium, calculate the molar solubility (s) of **calcium iodate**.
- Convert the molar solubility to grams per 100 mL of water.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **calcium iodate** solubility.



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Caption: Experimental workflow for determining the solubility of **calcium iodate**.

Temperature-Solubility Relationship

The relationship between temperature and the solubility of **calcium iodate** is a direct one, as depicted in the diagram below.



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Caption: The logical relationship between temperature and **calcium iodate** solubility.

Conclusion

This technical guide has presented a consolidated set of data on the solubility of **calcium iodate** in water at different temperatures, a detailed experimental protocol for its determination, and illustrative diagrams to aid in the understanding of the process and underlying principles. The provided information is intended to be a valuable resource for researchers and professionals, facilitating accurate and reproducible experimental work involving **calcium iodate**. The temperature-dependent nature of its solubility is a key characteristic that must be considered in its various applications.

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